

# HPLC Technical Support Center: Troubleshooting Leaks and Pressure Problems

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Adenine phosphate

Cat. No.: B3428917

[Get Quote](#)

Welcome to the High-Performance Liquid Chromatography (HPLC) Technical Support Center. This guide is designed for researchers, scientists, and drug development professionals to quickly diagnose and resolve common issues related to leaks and pressure fluctuations in their HPLC systems.

## Frequently Asked Questions (FAQs)

### Pressure-Related Issues

Q1: My HPLC system is showing unusually high backpressure. What are the common causes and how can I fix it?

High backpressure is typically an indication of a blockage or restriction somewhere in the system.<sup>[1]</sup> The most common culprits include:

- Column Clogging: Particulates from the sample or mobile phase, or precipitation of buffer salts, can clog the column inlet frit.<sup>[2][3]</sup>
  - Solution: Try back-flushing the column (disconnect it from the detector first). If that doesn't work, you may need to replace the column inlet frit or the entire column.<sup>[3]</sup> Using guard columns and filtering all samples and mobile phases can prevent this issue.<sup>[2]</sup>
- Blockage in Tubing or Fittings: Kinked tubing or blockages within system components like the injector or in-line filters can lead to increased pressure.

- Solution: Systematically isolate components to identify the source of the blockage. Replace any kinked or blocked tubing. Clean or replace in-line filters.
- High Mobile Phase Viscosity: Using a highly viscous mobile phase can increase backpressure.
  - Solution: Consider lowering the flow rate or adjusting the mobile phase composition to reduce viscosity.
- Low Column Temperature: Lower temperatures increase the viscosity of the mobile phase, leading to higher pressure.
  - Solution: Increase the column temperature using a column oven.

Q2: The pressure in my HPLC system is lower than normal or has suddenly dropped. What should I do?

Low system pressure is most often a sign of a leak or a problem with the pump.

- System Leaks: A leak in a fitting, tube, pump seal, or injector can cause a pressure drop.
  - Solution: Visually inspect the entire system for any signs of liquid. Tighten any loose fittings, but be careful not to overtighten. If a fitting continues to leak, it may need to be replaced.
- Air Bubbles in the Pump: Air trapped in the pump head can lead to low and fluctuating pressure.
  - Solution: Purge the pump to remove any air bubbles. Ensure your mobile phase is properly degassed.
- Faulty Pump Components: Worn pump seals or malfunctioning check valves can cause low pressure.
  - Solution: Replace worn pump seals. Clean or replace the check valves.
- Incorrect Flow Rate: An incorrectly set flow rate can result in lower than expected pressure.

- Solution: Verify that the flow rate is set correctly in your method.

Q3: My HPLC system's pressure is fluctuating or cycling. What could be the cause?

Pressure fluctuations are often caused by air in the system or issues with the pump's check valves.

- Air in the Pump: As with low pressure, air bubbles in the pump are a primary cause of pressure cycling.
  - Solution: Degas the mobile phase and purge the pump.
- Faulty Check Valves: Dirty or sticking check valves can cause erratic pressure readings.
  - Solution: Clean the check valves in an ultrasonic bath or replace them.
- Leaks: A leak in the system can also lead to pressure fluctuations.
  - Solution: Carefully inspect the system for any leaks and address them accordingly.
- Pump Seal Failure: Worn pump seals can contribute to pressure instability.
  - Solution: Replace the pump seals as part of routine maintenance.

## Leak-Related Issues

Q1: I've noticed a leak around one of the fittings. How do I fix it?

Leaks at fittings are a common issue and can usually be resolved by simple adjustments.

- Loose Fittings: The most common cause is a fitting that is not tight enough.
  - Solution: Gently tighten the fitting. For stainless steel fittings, a small 1/8th of a turn with a wrench may be needed. For PEEK fittings, finger-tightening is usually sufficient.
- Overtightened Fittings: Overtightening can damage the ferrule and create a leak.
  - Solution: Loosen the fitting, inspect the ferrule for damage, and retighten it correctly. If the ferrule is damaged, it will need to be replaced.

- **Mismatched Fittings:** Using fittings from different manufacturers can result in a poor seal.
  - **Solution:** Whenever possible, use fittings from the same manufacturer as your HPLC system.

Q2: I suspect a leak, but I can't see it. How can I find a small leak?

Small leaks can be difficult to locate visually, especially with clear mobile phases.

- **Systematic Inspection:** Methodically check the entire flow path, starting from the pump and moving towards the detector.
- **Use of Wipes:** Wipe a clean, dry lab wipe (like a Kimwipe) around each fitting to check for moisture. Thermal paper is particularly effective for detecting organic solvents as it will turn black upon contact.
- **Pressure Drop Test:** If you suspect a leak but cannot find it, you can perform a pressure test. Cap the end of the column outlet tubing and run the pump at a low flow rate. If the pressure does not hold steady, there is likely a leak in the system.

## Data and Specifications

For easy reference, the following table summarizes typical operating pressures for different HPLC systems.

HPLC System Type	Typical Operating Pressure (psi)	Typical Operating Pressure (bar)
Standard HPLC	500 - 4000	35 - 275
Ultra-High-Performance Liquid Chromatography (UHPLC)	4000 - 15,000	275 - 1034

Data compiled from general knowledge and common system specifications.

## Experimental Protocols

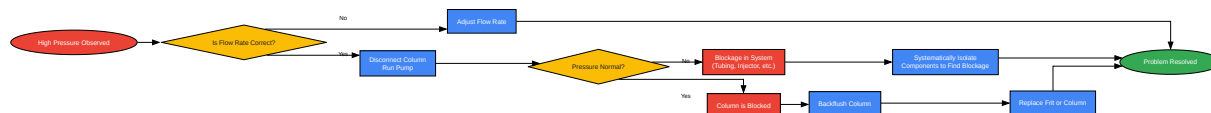
## Protocol 1: Systematic Troubleshooting of High Pressure

- **Isolate the Column:** Disconnect the column from the system and run the pump. If the pressure returns to normal, the blockage is in the column.
- **Isolate System Components:** If the pressure remains high without the column, systematically disconnect components (e.g., in-line filter, guard column, injector tubing) one by one, starting from the detector and moving backward, to identify the location of the blockage.
- **Column Flushing:** If the column is the source of high pressure, attempt to back-flush it (if the column chemistry allows). Disconnect the column from the detector, reverse its orientation, and pump a strong, appropriate solvent through it at a low flow rate.
- **Component Cleaning/Replacement:** If a specific component is identified as the source of the blockage, follow the manufacturer's instructions for cleaning or replace the part.

## Protocol 2: Leak Detection and Resolution

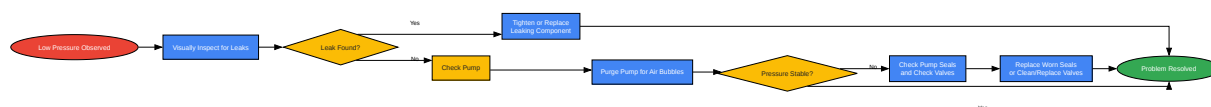
- **Visual Inspection:** Turn off the pump. Carefully inspect all fittings and tubing for visible signs of liquid, such as drips or crystalline buffer residue.
- **Wipe Test:** Use a lab wipe or thermal paper to check each connection point for wetness, indicating a leak.
- **Tighten Fittings:** For any identified leaks at fittings, gently tighten them. For PEEK fittings, loosen the nut, ensure the tubing is fully seated, and then retighten finger-tight. For stainless steel fittings, use a wrench to tighten by 1/8 of a turn.
- **Replace Consumables:** If a fitting continues to leak after tightening, the ferrule or the entire fitting may be damaged and should be replaced. Worn pump seals are another common source of leaks and should be replaced as part of a regular maintenance schedule.

## Troubleshooting Workflows



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for high HPLC system pressure.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for low HPLC system pressure.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [phenomenex.blog](https://phenomenex.blog) [phenomenex.blog]

- 2. mastelf.com [mastelf.com]
- 3. nacalai.com [nacalai.com]
- To cite this document: BenchChem. [HPLC Technical Support Center: Troubleshooting Leaks and Pressure Problems]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3428917#hplc-troubleshooting-for-common-issues-like-leaks-and-pressure-problems]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)